

A Technical Guide to Commercial Trimesitylphosphine for Researchers

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Compound of Interest

Compound Name: *Trimesitylphosphine*

Cat. No.: *B1301856*

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Trimesitylphosphine, also known as tris(2,4,6-trimethylphenyl)phosphine, is a bulky, electron-rich triarylphosphine ligand essential in the fields of organic synthesis and catalysis. Its unique steric and electronic properties make it highly valuable in facilitating a variety of chemical transformations, particularly palladium-catalyzed cross-coupling reactions that are fundamental to modern drug discovery and development. This guide provides an overview of commercial suppliers, key technical data, and generalized workflows for its application.

Commercial Suppliers and Specifications

Several chemical suppliers offer **Trimesitylphosphine**, typically with high purity suitable for sensitive catalytic applications. The following table summarizes the specifications from prominent vendors.

Supplier	Purity/Assay	Melting Point (°C)	Form	CAS Number
Sigma-Aldrich (Merck)	97%	185-188 (lit.)	Solid	23897-15-6
Thermo Scientific Chemicals	98% ^[1]	Not specified	Not specified	23897-15-6 ^[1]
Ereztech	97% ^[2]	185-188 ^[2]	Solid, white powder/crystals ^[2]	23897-15-6 ^[2]
ChemSupply (via ChemBK)	Min. 98% ^[3]	Not specified	Not specified	23897-15-6 ^[3]

General Properties:

- Molecular Formula: C₂₇H₃₃P^{[1][2][4][5]}
- Molecular Weight: 388.52 g/mol ^[2]
- Appearance: Typically a white powder or crystalline solid.^[2]
- Solubility: Insoluble in water.^[4]

Core Applications in Catalysis

Trimesitylphosphine is primarily used as a ligand to form stable and active complexes with transition metals.^[4] Its significant steric bulk helps to promote challenging reductive elimination steps and stabilize low-coordinate metal centers in catalytic cycles. It is a reagent of choice for several critical reaction types in pharmaceutical and fine chemical synthesis.

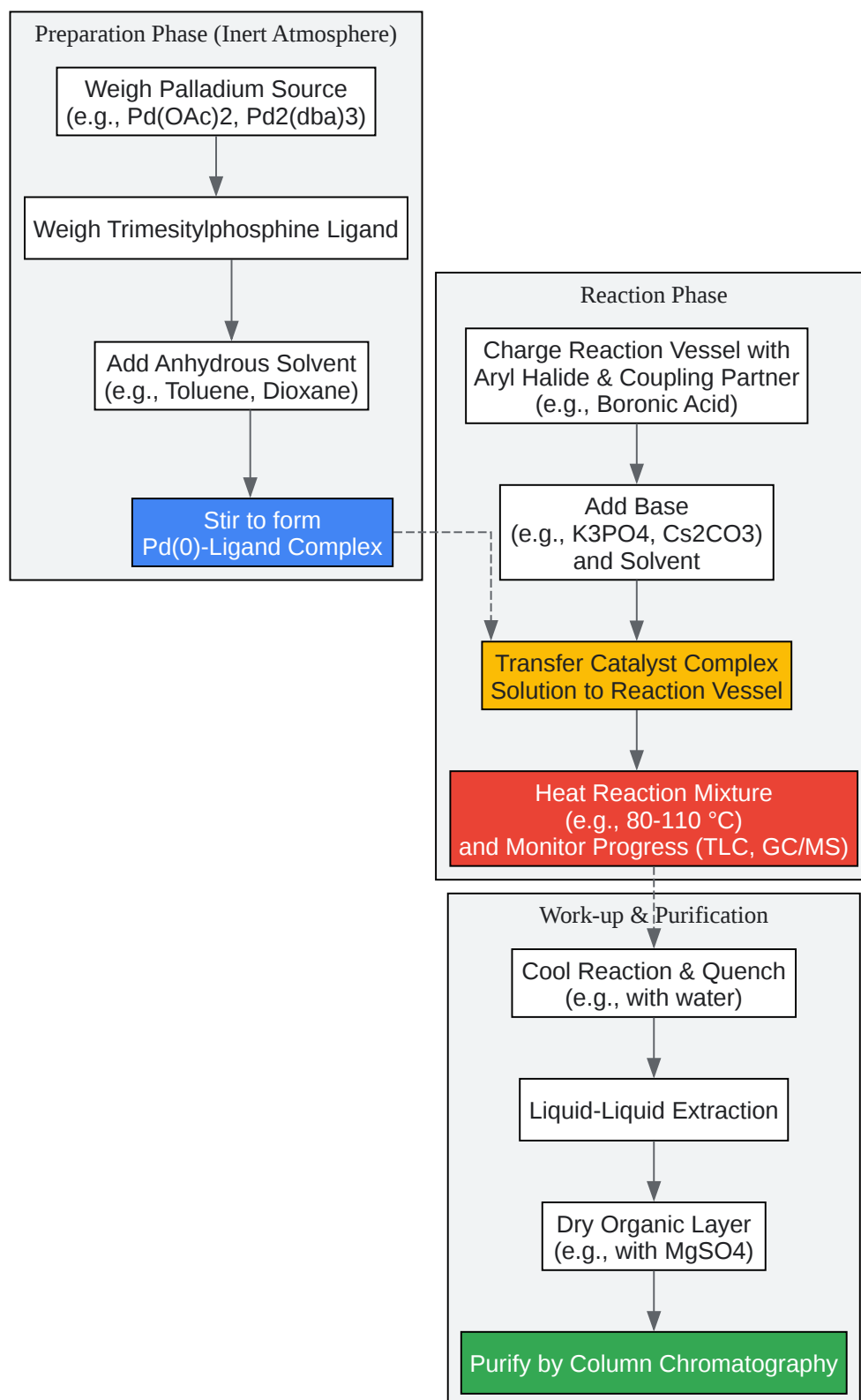
Key Reaction Types:

- Suzuki-Miyaura Coupling
- Buchwald-Hartwig Cross-Coupling

- Heck Reaction
- Negishi Coupling
- Sonogashira Coupling
- Hiyama Coupling
- Stille Coupling

Generalized Experimental Workflow: Palladium-Catalyzed Cross-Coupling

The following diagram illustrates a typical workflow for a palladium-catalyzed cross-coupling reaction, such as a Suzuki-Miyaura coupling, utilizing **Trimesitylphosphine** as the ligand. This process involves the careful preparation of the catalyst system and reaction mixture under inert conditions to ensure optimal activity.

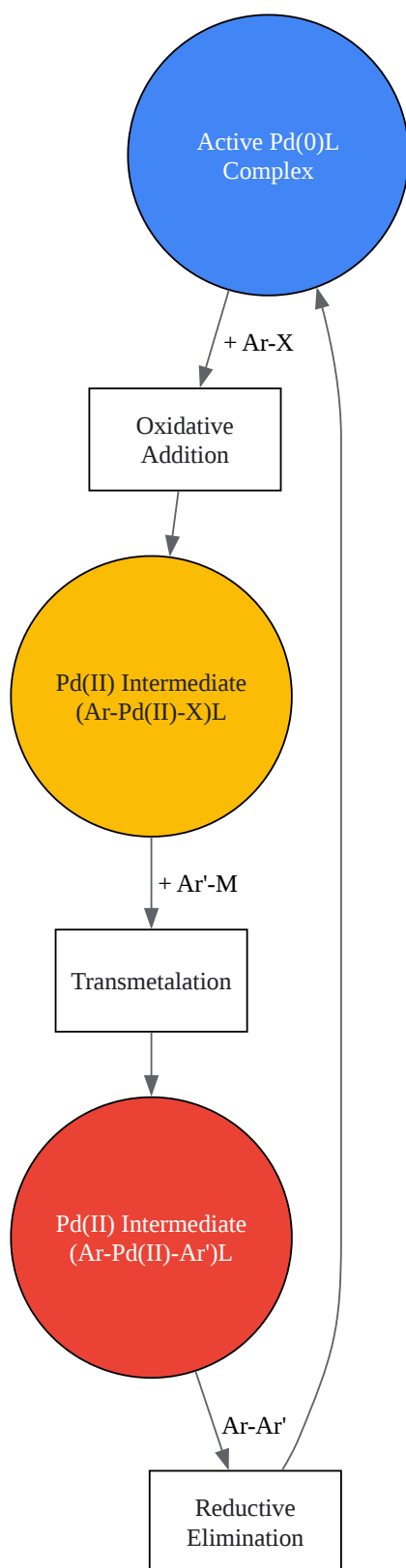


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Fig. 1: Generalized workflow for a Pd-catalyzed cross-coupling reaction.

Catalytic Cycle Logical Diagram

The role of the **Trimesitylphosphine** ligand (L) is to modulate the reactivity of the palladium (Pd) center throughout the catalytic cycle. The diagram below outlines the fundamental steps in a typical cross-coupling reaction.



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Fig. 2: Logical flow of a generic cross-coupling catalytic cycle.

Safety and Handling

Trimesitylphosphine may cause irritation to the skin and eyes. It is crucial to handle this compound in accordance with good laboratory safety practices.[4] This includes using appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[4] The material should be stored in a cool, dry place away from oxidizing agents.[4] For comprehensive safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.[4]

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